

Application Note: Quantification of Triphenyl Phosphate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Triphenyl phosphate*

CAS No.: 2528-38-3

Cat. No.: B1346585

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Abstract

This application note details a comprehensive protocol for the quantitative analysis of **Triphenyl Phosphate** (TPEP), an organophosphate ester, in various sample matrices. The methodology utilizes Gas Chromatography coupled with Mass Spectrometry (GC-MS) for selective and sensitive detection. The protocol outlines procedures for sample preparation, instrument configuration, and data analysis. Due to the limited availability of a commercial deuterated internal standard for TPEP, this protocol employs Triphenyl Phosphate-d15 as a suitable alternative for robust quantification. All quantitative data and method performance parameters are summarized for clarity.

Introduction

Triphenyl phosphate (TPEP) belongs to the class of organophosphate esters (OPEs), which are widely used as flame retardants, plasticizers, and anti-foaming agents in a variety of industrial and consumer products. The potential for human and environmental exposure to TPEP necessitates the development of reliable and sensitive analytical methods for its

quantification in diverse matrices such as environmental samples (water, soil, air) and biological fluids. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the analysis of semi-volatile organic compounds like TPEP, offering high chromatographic resolution and selective mass detection. This protocol provides a detailed workflow for the quantification of TPEP, addressing sample extraction, cleanup, and GC-MS analysis.

Experimental

Materials and Reagents

- **Tripentyl Phosphate** (TPEP) analytical standard (CAS No. 12788-99-9 or similar)
- Triphenyl Phosphate-d15 (TPhP-d15) internal standard (IS)
- Solvents: n-Hexane, Dichloromethane, Acetone, Ethyl Acetate (all HPLC or pesticide residue grade)
- Anhydrous Sodium Sulfate (ACS grade, baked at 400°C for 4 hours)
- Solid Phase Extraction (SPE) Cartridges (e.g., Florisil® or C18)
- Syringe filters (0.22 µm, PTFE)

Sample Preparation

The choice of sample preparation method will depend on the sample matrix. Below are protocols for liquid and solid samples.

2.2.1. Liquid Samples (e.g., Water)

- **Fortification:** Spike the water sample (e.g., 100 mL) with a known concentration of the internal standard (TPhP-d15).
- **Liquid-Liquid Extraction (LLE):**
 - Transfer the spiked sample to a separatory funnel.
 - Add 30 mL of dichloromethane and shake vigorously for 2 minutes.

- Allow the layers to separate and collect the organic (bottom) layer.
- Repeat the extraction twice more with fresh aliquots of dichloromethane.
- Combine the organic extracts.
- Drying: Pass the combined extract through a funnel containing anhydrous sodium sulfate to remove residual water.
- Concentration: Evaporate the extract to a final volume of 1 mL under a gentle stream of nitrogen at room temperature.
- Filtration: Filter the concentrated extract through a 0.22 μm PTFE syringe filter into a GC vial.

2.2.2. Solid Samples (e.g., Soil, Dust)

- Extraction:
 - Weigh 1-5 g of the homogenized solid sample into a centrifuge tube.
 - Spike the sample with a known concentration of the internal standard (TPhP-d15).
 - Add 10 mL of a 1:1 (v/v) mixture of n-hexane and acetone.
 - Vortex for 1 minute, followed by ultrasonication for 15 minutes.
 - Centrifuge at 3000 rpm for 5 minutes.
- Solvent Transfer: Carefully transfer the supernatant to a clean tube.
- Repeat Extraction: Repeat the extraction process twice more with fresh solvent. Combine the supernatants.
- Concentration: Evaporate the combined extract to approximately 1 mL under a gentle stream of nitrogen.
- Solid Phase Extraction (SPE) Cleanup:
 - Condition an SPE cartridge (e.g., Florisil®) with 5 mL of n-hexane.

- Load the concentrated extract onto the cartridge.
- Elute interferences with a suitable solvent (e.g., a mixture of n-hexane and acetone).
- Elute the target analyte (TPEP) with a more polar solvent (e.g., acetone or ethyl acetate).
- Concentrate the eluate to a final volume of 1 mL.
- Filtration: Filter the final extract through a 0.22 µm PTFE syringe filter into a GC vial.

GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC or equivalent
- Mass Spectrometer: Agilent 5977B MSD or equivalent
- Injector: Split/splitless inlet
- Autosampler: Agilent 7693A or equivalent

Table 1: GC-MS Method Parameters

Parameter	Value
GC Column	HP-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent
Injector Temperature	280 °C
Injection Mode	Splitless
Injection Volume	1 μ L
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial: 80°C (hold 1 min) Ramp 1: 15°C/min to 200°C Ramp 2: 10°C/min to 300°C (hold 5 min)
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

Selected Ion Monitoring (SIM) Parameters

Due to the absence of a publicly available, verified mass spectrum for **Tripentyl Phosphate** from databases like NIST, the following characteristic ions are proposed based on the fragmentation patterns of similar organophosphate esters (e.g., tripropyl phosphate). It is mandatory to confirm these ions by analyzing a pure standard of **Tripentyl Phosphate** in full scan mode prior to quantitative analysis.

Table 2: Proposed SIM Ions for TPEP and Internal Standard

Compound	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Tripentyl Phosphate (TPEP)	To be determined	155	227	99
Triphenyl Phosphate-d15 (IS)	To be determined	341	175	243

Note: The proposed quantifier ion for TPEP (m/z 155) is based on the stable phosphate core fragment, while the qualifier ions are predicted based on the loss of pentyl/pentene groups. These must be experimentally verified.

Data Analysis and Quantification

Calibration

Prepare a series of calibration standards of TPEP in a suitable solvent (e.g., ethyl acetate) at a minimum of five concentration levels. Each calibration standard must be spiked with the internal standard (TPhP-d15) at a constant concentration. Generate a calibration curve by plotting the ratio of the peak area of the TPEP quantifier ion to the peak area of the TPhP-d15 quantifier ion against the concentration of TPEP. A linear regression with a correlation coefficient (r^2) > 0.995 is required.

Quantification

The concentration of TPEP in the samples is calculated using the established calibration curve and the following formula:

$$\text{Concentration of TPEP} = (\text{Area}_{\text{TPEP}} / \text{Area}_{\text{IS}} - \text{Intercept}) / \text{Slope}$$

Where:

- $\text{Area}_{\text{TPEP}}$ = Peak area of the TPEP quantifier ion
- Area_{IS} = Peak area of the IS quantifier ion

- Intercept = Intercept of the calibration curve
- Slope = Slope of the calibration curve

Method Performance

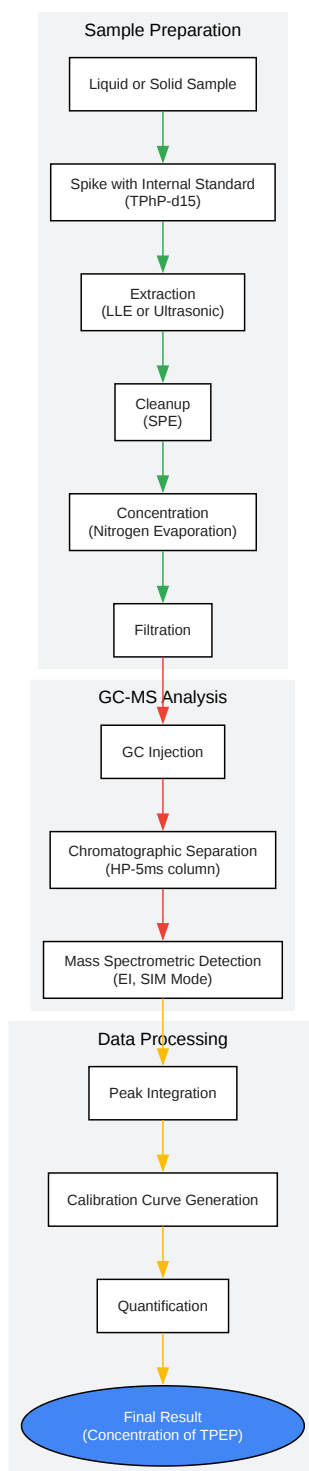
The following table summarizes the expected performance characteristics of the method. These should be validated in the user's laboratory.

Table 3: Method Performance Characteristics

Parameter	Expected Value
Linear Range	1 - 1000 ng/mL
Limit of Detection (LOD)	< 1 ng/mL
Limit of Quantification (LOQ)	< 5 ng/mL
Precision (RSD%)	< 15%
Accuracy (Recovery %)	80 - 120%

Experimental Workflow Diagram

GC-MS Quantification Workflow for Triphenyl Phosphate



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Caption: Experimental workflow for the quantification of **Triphenyl Phosphate** by GC-MS.

Conclusion

This application note provides a detailed and robust protocol for the quantification of **Tripentyl Phosphate** using GC-MS. The use of an appropriate internal standard and carefully controlled experimental conditions allows for accurate and precise measurements in complex matrices. It is imperative that the user validates the proposed mass fragments for TPEP using a certified analytical standard before proceeding with quantitative analysis of unknown samples. This methodology is suitable for researchers, scientists, and professionals in the fields of environmental monitoring and drug development who require reliable quantification of TPEP.

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